

Multiflorin A chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Multiflorin A

Cat. No.: B1231685

[Get Quote](#)

Multiflorin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Multiflorin A, a naturally occurring kaempferol glycoside, has garnered significant scientific interest due to its pronounced biological activities, including its potent purgative effects and its ability to inhibit intestinal glucose absorption. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Multiflorin A**. It details the mechanisms of action, including its influence on intestinal transporters and tight junction proteins. Furthermore, this document outlines key experimental protocols for the isolation, purification, and biological evaluation of **Multiflorin A**, and presents its characteristic spectroscopic data.

Chemical Structure and Physicochemical Properties

Multiflorin A is classified as a flavonoid glycoside. Its chemical structure consists of a kaempferol aglycone linked to a disaccharide moiety, which is acetylated. The presence of this acetyl group is crucial for its biological activity.

Table 1: Chemical and Physicochemical Properties of **Multiflorin A**

Property	Value	Reference
IUPAC Name	[(2R,3S,4S,5R,6S)-6-[(2S,3R,4S,5R,6S)-6-[5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxochromen-3-yl]oxy-4,5-dihydroxy-2-methyloxan-3-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl acetate	
Molecular Formula	C29H32O16	
Molecular Weight	636.55 g/mol	
CAS Number	61358-52-9	
SMILES	<chem>C[C@H]1--INVALID-LINK--OC2=C(OC3=CC(=CC(=C3C2=O)O)O)C4=CC=C(C(=C4)O)O)O">C@@HO[C@H]5--INVALID-LINK--COC(=O)C)O)O">C@@HO</chem>	
InChI	InChI=1S/C29H32O16/c1-10-25(44-29-23(38)21(36)19(34)17(43-29)9-40-11(2)30)22(37)24(39)28(41-10)45-27-20(35)18-15(33)7-14(32)8-16(18)42-26(27)12-3-5-13(31)6-4-12/h3-8,10,17,19,21-25,28-29,31-34,36-39H,9H2,1-2H3/t10-,17+,19+,21-,22-,23+,24+,25-,28-,29-/m0/s1	
Predicted XlogP	-1.7	
Hydrogen Bond Donor Count	8	

Hydrogen Bond Acceptor Count	16
------------------------------	----

Rotatable Bond Count	8
----------------------	---

Biological Activities and Mechanism of Action

Multiflorin A exhibits two primary, interconnected biological activities: a purgative effect and the inhibition of intestinal glucose absorption.

Purgative Effect

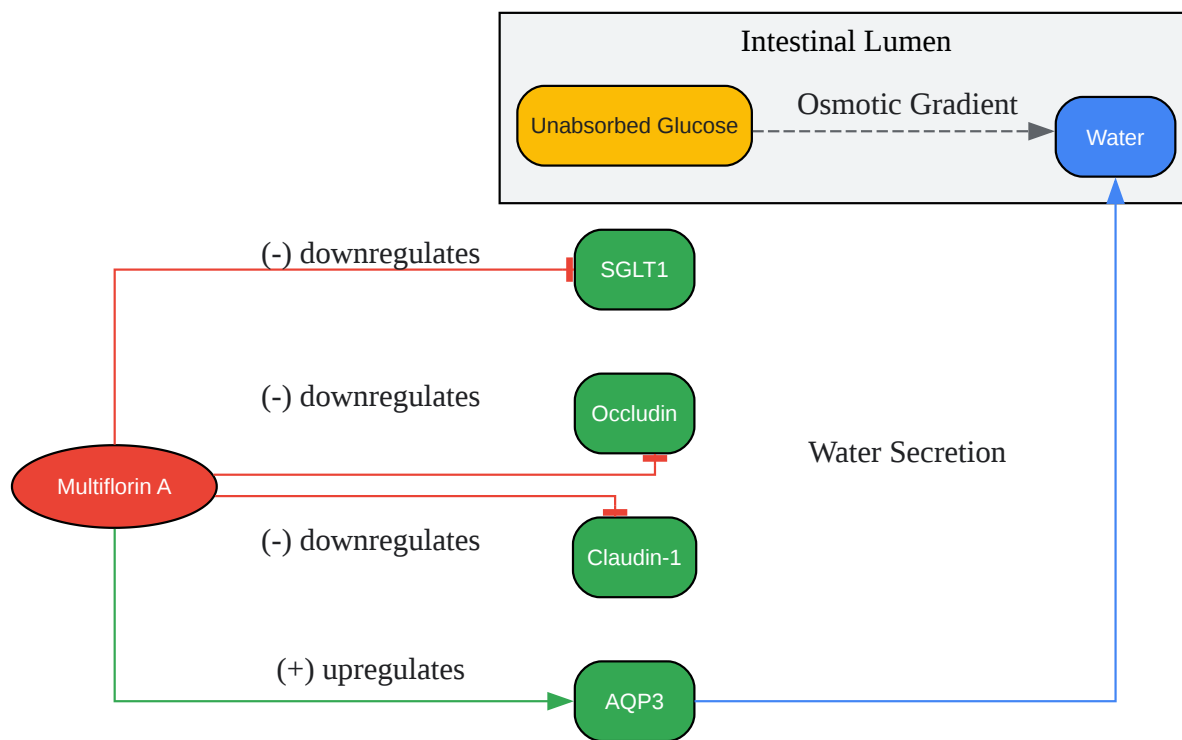
The laxative properties of **Multiflorin A** are attributed to its ability to induce a hyperosmotic environment in the small intestine. This is achieved through the inhibition of glucose absorption, which leads to an increase in unabsorbed glucose in the intestinal lumen. The retained glucose osmotically draws water into the intestines, increasing stool water content and promoting defecation.

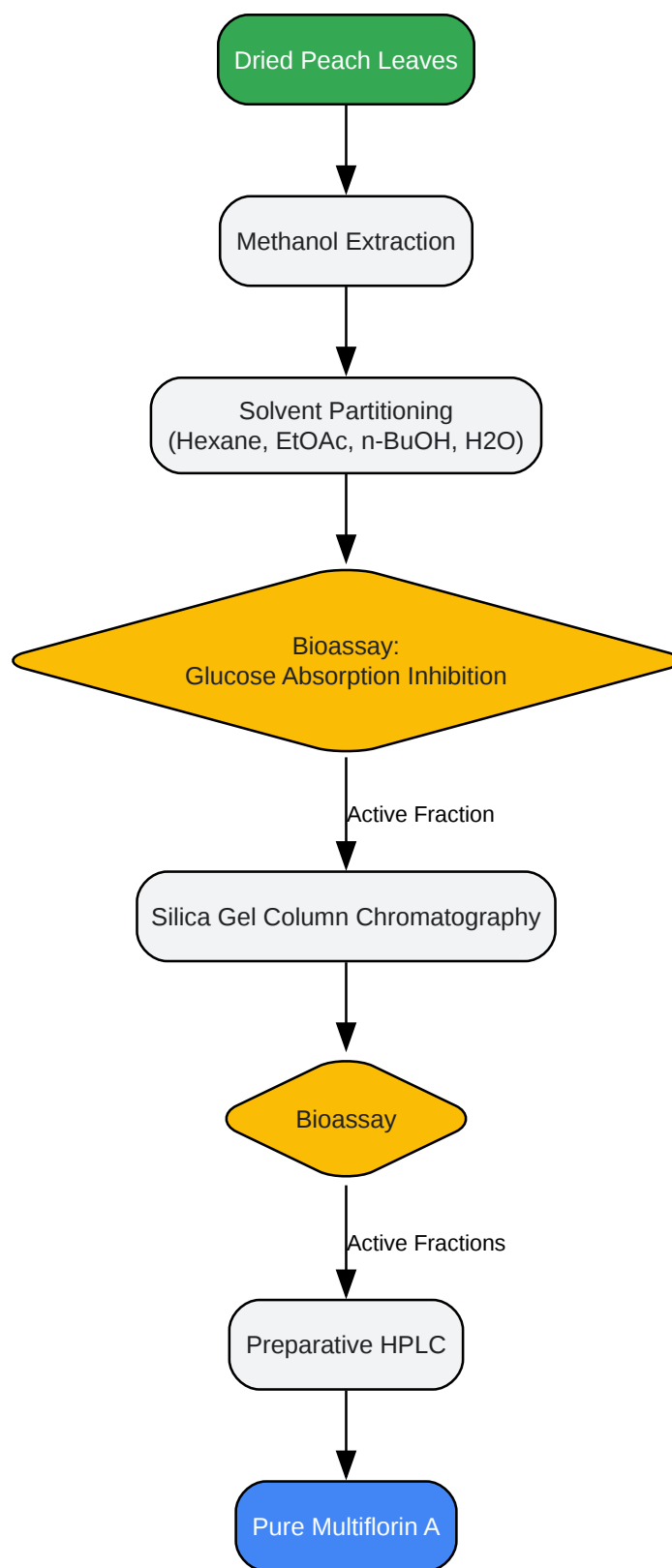
Inhibition of Intestinal Glucose Absorption

The primary mechanism for inhibiting glucose absorption involves the downregulation of key intestinal transport and barrier proteins.[\[1\]](#)

- Sodium-Glucose Cotransporter 1 (SGLT1): **Multiflorin A** decreases the expression of SGLT1, the primary transporter responsible for the uptake of glucose and galactose from the intestinal lumen into enterocytes.[\[1\]](#)
- Tight Junction Proteins (Occludin and Claudin-1): It also reduces the expression of the tight junction proteins occludin and claudin-1.[\[1\]](#) These proteins are critical for maintaining the integrity of the intestinal epithelial barrier. Their downregulation increases intestinal permeability.
- Aquaporin-3 (AQP3): Concurrently, **Multiflorin A** upregulates the expression of aquaporin-3, a channel protein that facilitates the transport of water across cell membranes.[\[1\]](#) This increased water secretion into the intestinal lumen contributes to the purgative effect.

Another proposed mechanism for the purgative action of **Multiflorin A** involves an acetyl transfer reaction mediated by calreticulin.^[2] This protein, which is upregulated in the presence of **Multiflorin A**, may act as an acetyltransferase, activating a yet-unidentified receptor protein involved in the purgative response.^[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Peach leaf contains multiflorin a as a potent inhibitor of glucose absorption in the small intestine in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Multiflorin A chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231685#multiflorin-a-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

